

Proper Disposal of 2-Chloro-5-fluorobenzyl Bromide: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzyl bromide

Cat. No.: B1350545

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For Immediate Reference: Waste Classification - Halogenated Organic Waste

This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-5-fluorobenzyl bromide**, catering to researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

2-Chloro-5-fluorobenzyl bromide is a hazardous chemical requiring careful handling. It is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage. [1][2] Inhalation may cause respiratory irritation.

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- **Gloves:** Nitrile or neoprene gloves are recommended. Aromatic and halogenated hydrocarbons can degrade many glove materials; inspect gloves for any signs of degradation and change them frequently.[3]
- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.[2]
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of a spill, a chemical-resistant suit may be necessary.

- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If exposure to vapors is likely, a respirator with a type ABEK (EN14387) filter or equivalent is required.[\[2\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Chloro-5-fluorobenzyl bromide**, crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrClF	[1]
Molecular Weight	223.47 g/mol	[2]
Boiling Point	65-66 °C at 2 mmHg	[2]
Density	1.654 g/mL at 25 °C	[2]
Flash Point	17.8 °C (64.0 °F) - closed cup	[2]
Hazard Classifications	Flammable Liquid 2, Skin Corrosion 1B	[2]
Signal Word	Danger	[2]
Hazard Codes (H-phrases)	H225, H314	[2]

Step-by-Step Disposal Protocol

The primary disposal method for **2-Chloro-5-fluorobenzyl bromide** is through a licensed hazardous waste management company, typically involving controlled incineration.

Step 1: Waste Segregation

- **Crucial:** Designate a specific waste container for "Halogenated Organic Waste."
- **Do Not Mix:** Never mix **2-Chloro-5-fluorobenzyl bromide** with non-halogenated organic waste, aqueous waste (acids, bases), or other incompatible chemicals. Mixing waste streams can create dangerous reactions and significantly increase disposal costs.

Step 2: Container Selection and Labeling

- **Container:** Use a clean, dry, and chemically compatible container with a secure screw cap. High-density polyethylene (HDPE) or glass containers are typically suitable.
- **Labeling:** Immediately label the waste container with "Hazardous Waste," the full chemical name "**2-Chloro-5-fluorobenzyl bromide**," and the approximate quantity. Include the appropriate hazard pictograms (flammable, corrosive).

Step 3: Waste Accumulation and Storage

- **Location:** Store the sealed waste container in a designated satellite accumulation area within or near the laboratory. This area must be well-ventilated and away from heat sources, sparks, or open flames.
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.
- **Closure:** Keep the waste container closed at all times except when adding waste.

Step 4: Arranging for Disposal

- **Contact EHS:** Follow your institution's protocol for hazardous waste pickup by contacting the Environmental Health and Safety (EHS) office.
- **Documentation:** Complete any required waste disposal forms accurately, providing all necessary information about the waste stream.

Spill and Decontamination Procedures

In the event of a spill, prioritize personal safety and containment.

Experimental Protocol for Spill Management:

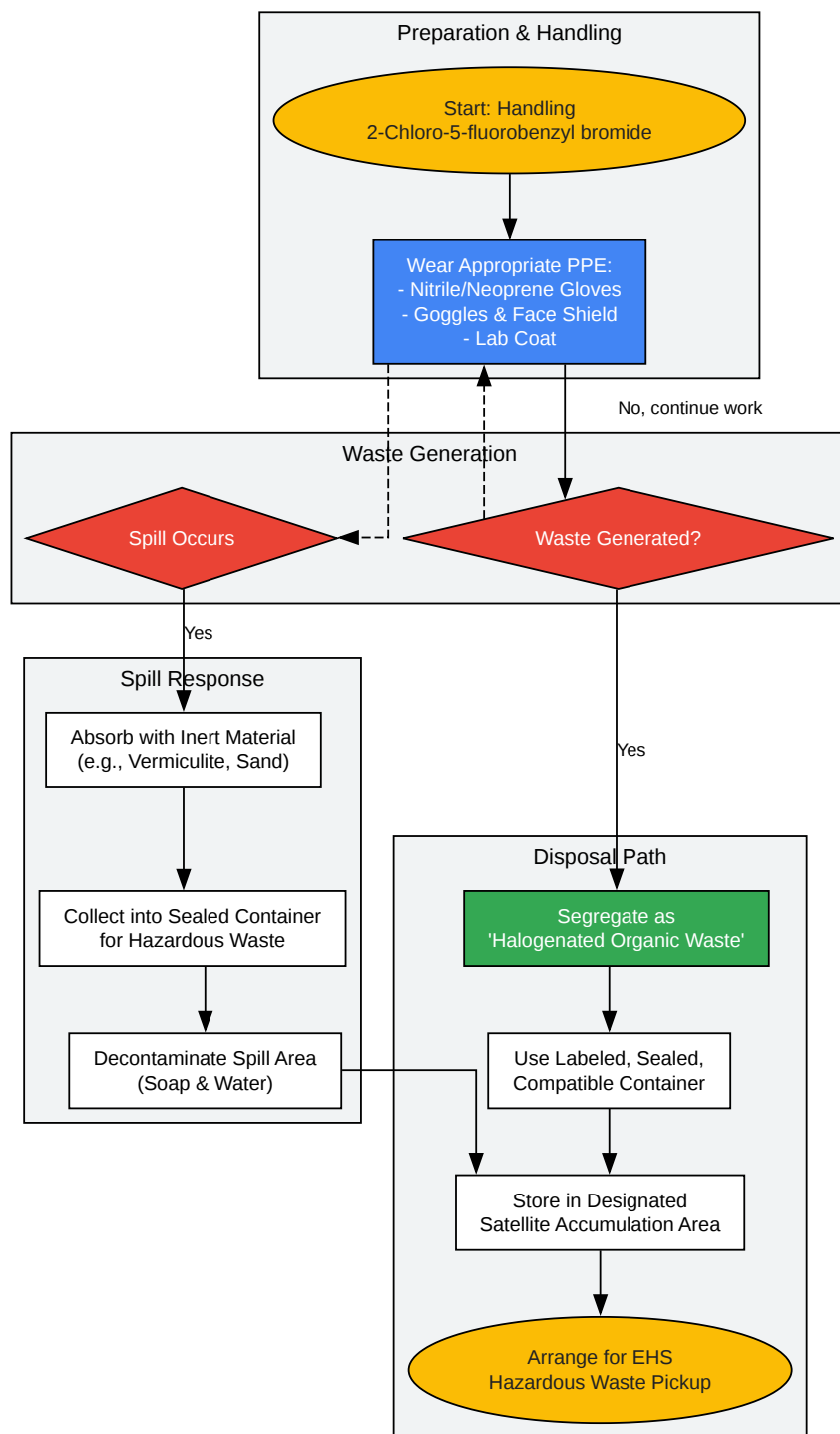
- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the immediate area if the spill is large or in a poorly ventilated space.
- **Don PPE:** Before addressing the spill, don the appropriate PPE as outlined in Section 1.

- Containment: For small spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to dike and absorb the liquid.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a designated, sealable container for hazardous waste.
- Decontamination:
 - Wipe the spill area with a cloth or paper towels soaked in a soap and water solution.
 - Place all contaminated cleaning materials into the hazardous waste container.
 - Perform a final rinse of the area with water, if appropriate for the surface.
- Disposal: Label the container with "Spill Debris containing **2-Chloro-5-fluorobenzyl bromide**" and dispose of it as halogenated organic waste.
- Reporting: Report the spill to your laboratory supervisor and EHS office, following institutional procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Chloro-5-fluorobenzyl bromide**.

Disposal Workflow for 2-Chloro-5-fluorobenzyl Bromide

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